

A Comparative Guide to the Confirmation of BB-22 Metabolites Using Reference Standards

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Compound of Interest

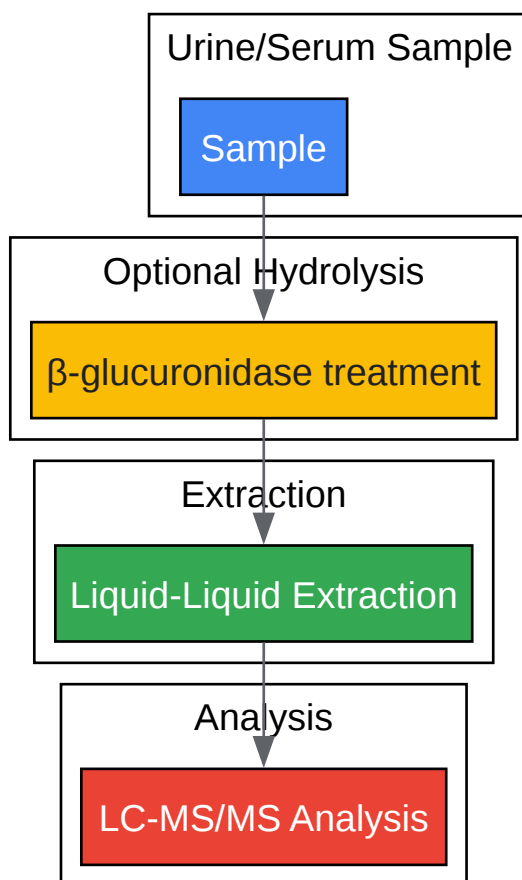
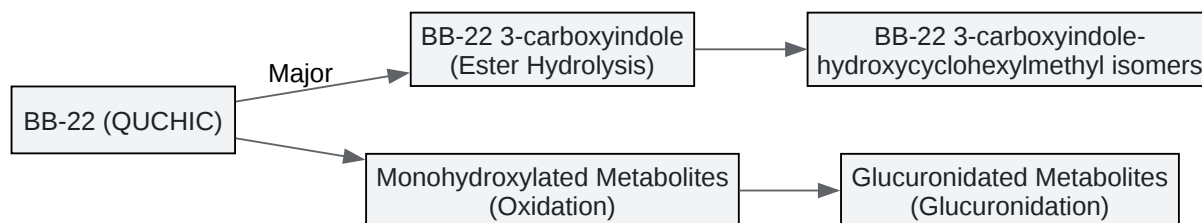
Compound Name: BB-22
CAS No.: 1400742-42-8
Cat. No.: B592823

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The emergence of novel psychoactive substances, including the synthetic cannabinoid **BB-22** (QUCHIC), presents a significant challenge for forensic and clinical toxicology. Accurate identification of **BB-22** intake relies on the detection of its metabolites in biological samples. This guide provides a comparative overview of the confirmation of **BB-22** metabolites with a focus on the use of reference standards, supported by experimental data from published research.

Metabolic Pathways of BB-22

BB-22 undergoes extensive metabolism in the body. The primary metabolic transformations include ester hydrolysis and oxidation. The loss of the quinolinyl side-chain via ester hydrolysis is a major biotransformation pathway.[1] Further metabolism can occur through hydroxylation of the indole or cyclohexylmethyl structures, as well as glucuronidation.[1] One of the key metabolites identified is **BB-22** 3-carboxyindole. However, it is important to note that this metabolite is not specific to **BB-22**, as it has also been identified as a minor metabolite of other synthetic cannabinoids like MDMB-CHMICA and ADB-CHMICA.[1] Therefore, to confirm **BB-22** intake, it is recommended to also target other, more specific metabolites such as isomers of **BB-22** 3-carboxyindole-hydroxycyclohexylmethyl.[1]



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References

- 1. Synthetic cannabinoid BB-22 (QUCHIC): Human hepatocytes metabolism with liquid chromatography-high resolution mass spectrometry detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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